

Quinoclamine solubility issues DMSO

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Compound Focus: Quinoclamine

CAS No.: 2797-51-5

Cat. No.: S540867

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Quinoclamine Solubility Profile

This table summarizes the core solubility data for **Quinoclamine** from supplier and scientific sources.

Parameter	Value / Description	Source / Context
Solubility in DMSO	250 mg/mL (1204.18 mM)	MedChemExpress (MCE) product specification [1]
Recommended Stock Concentration	10 mM (in DMSO)	MedChemExpress (MCE) standard offering [1]
Solution Appearance	Clear solution (upon proper preparation)	MedChemExpress (MCE) protocol [1]
Critical Note	Solution preparation requires ultrasonic treatment ; DMSO is hygroscopic (absorbs water) which can affect solubility and compound stability over time [1].	

Experimental Protocols

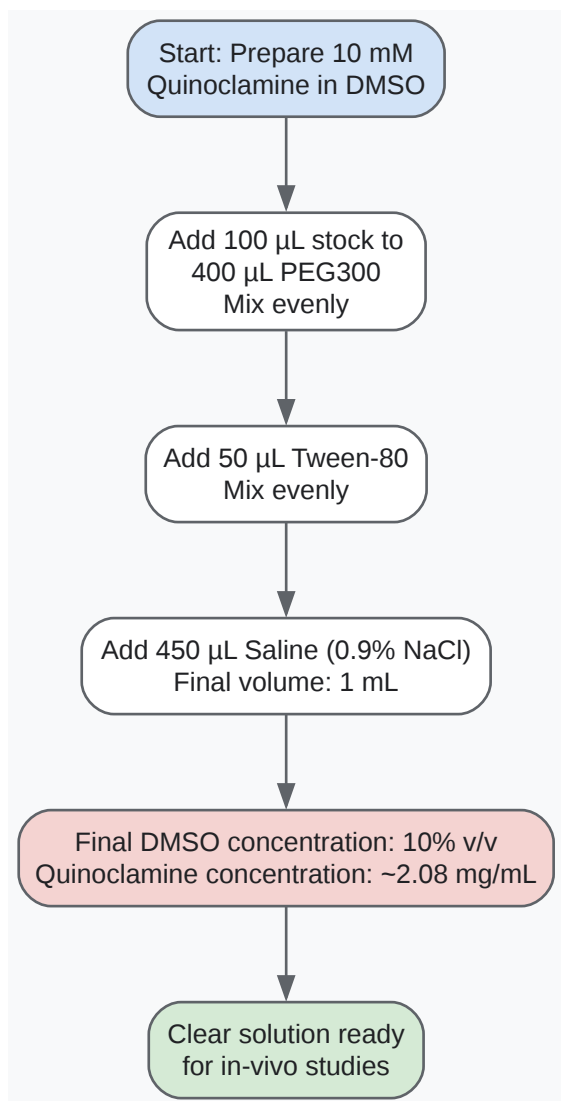
Stock Solution Preparation (10 mM in DMSO)

This protocol is based on the supplier's data for preparing a standard 10 mM stock solution [1].

- **Calculation:** Determine the mass of **Quinoclamine** needed. For example, to prepare 1 mL of 10 mM stock solution:
 - Molecular Weight of **Quinoclamine**: 207.61 g/mol [1].
 - Mass = (Desired concentration) × (Volume in L) × (Molecular Weight)
 - Mass = (0.010 mol/L) × (0.001 L) × (207.61 g/mol) = **2.08 mg**
- **Weighing:** Accurately weigh out 2.08 mg of **Quinoclamine** powder.
- **Dissolution:**
 - Transfer the powder to a suitable vial or tube.
 - Add 1 mL of pure, anhydrous DMSO.
 - **Sonicate:** To ensure complete dissolution, use an ultrasonic bath or probe sonicator. This step is crucial based on the supplier's note [1].
- **Aliquoting and Storage:**
 - Aliquot the solution into smaller, single-use vials to minimize freeze-thaw cycles.
 - Store at **-80°C for up to 6 months** or **-20°C for up to 1 month** [1].

In-Vivo Dosing Solution Preparation

For animal studies, the supplier suggests a co-solvent system to reduce final DMSO concentration [1]. The following workflow outlines this method.



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Troubleshooting Common Issues

Here are solutions to common problems researchers face with compound solubility in bioassays, which are highly relevant for **Quinoclamine** [2] [3].

Issue	Potential Cause	Solutions & Best Practices
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| **Compound precipitation** in aqueous assay buffer | Low aqueous solubility; improper dilution from DMSO stock [2]. | - **Avoid intermediate aqueous dilution:** Perform serial dilutions in DMSO, then add a small

volume directly to the assay media [3].

- **Optimize DMSO percentage:** Maximize DMSO content in the final assay within the tolerance of the biological system (typically $\leq 1\%$) [3]. | | **Variable or underestimated bioactivity** | Compound not fully solubilized during the assay, leading to inaccurate concentration readings [2]. | - **Validate solubility early:** Screen for solubility during lead selection [2].
- **Use solubilizing agents:** Consider adding mild detergents or cyclodextrins to the assay buffer, ensuring they don't interfere with the biology [3]. | | **Loss of potency** over time in stock solution | Degradation of the compound, often accelerated by absorbed water in hygroscopic DMSO [1]. | - **Use fresh, anhydrous DMSO:** Ensure the DMSO container is tightly sealed and used soon after opening [1].
- **Proper stock solution storage:** Aliquot and store at **-80°C** for long-term stability [1]. |

Key Technical Notes

- **DMSO Quality:** Use high-purity (e.g., $\geq 99.9\%$), sterile-filtered DMSO from a reputable supplier. The quality of DMSO is critical for reliable results [4].
- **Hygroscopic Nature of DMSO:** Always keep DMSO containers tightly sealed. Absorbed moisture can promote compound hydrolysis or precipitation and affect cellular assays [5] [1].
- **In-Vitro Considerations:** For cell-based assays, ensure the final DMSO concentration is non-toxic to your cell line (typically 0.1% - 0.5% is safe for many cells) [5]. Always include a vehicle control with the same DMSO concentration.

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References

1. Quinoclamine | NF- κ B Inhibitor [medchemexpress.com]
2. Biological assay challenges from compound solubility [pubmed.ncbi.nlm.nih.gov]
3. Biological assay challenges from compound solubility [sciencedirect.com]
4. Buy DMSO : Your Essential Guide to Making the Right Choice [dmsol.com]

5. | Shanghai Yearn Chemical Science-Tech Co., Ltd dmso solubility [yearnintl.com]

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